

techniques for dissolving and storing 17-GMB-APA-GA

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Compound of Interest

Compound Name: 17-GMB-APA-GA

Cat. No.: B15603872

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Application Notes and Protocols for 17-GMB-APA-GA

For Researchers, Scientists, and Drug Development Professionals

Introduction

17-GMB-APA-GA is a geldanamycin analog that functions as a potent inhibitor of Heat Shock Protein 90 (Hsp90).^[1] Hsp90 is a molecular chaperone essential for the stability and function of a wide range of client proteins, many of which are critical for tumor cell proliferation and survival. By inhibiting Hsp90, **17-GMB-APA-GA** disrupts these pathways, making it a valuable tool for cancer research and drug development. These application notes provide detailed protocols for the proper dissolution and storage of **17-GMB-APA-GA** to ensure its stability and efficacy in experimental settings.

Chemical Information

Property	Value
Alternate Name	17-(3-(4-Maleimidobutylcarboxamido)propylamino)-demethoxygeldanamycin[1]
Molecular Formula	C ₃₉ H ₅₃ N ₅ O ₁₁ [1]
Molecular Weight	767.87 g/mol [1]

Quantitative Solubility Data

Specific quantitative solubility data for **17-GMB-APA-GA** is not readily available. However, as a geldanamycin analog, its solubility characteristics are expected to be similar to other well-studied analogs such as 17-AAG (Tanespimycin) and 17-DMAG (Alvespimycin). These compounds are generally characterized by poor aqueous solubility and good solubility in organic solvents.

Solvent	Compound	Solubility
Aqueous Buffer	17-AAG	~0.01 mg/mL[2]
DMSO	17-DMAG	>25 mg/mL[3]
Ethanol	17-DMAG	~10 mg/mL[3]

Note: The provided solubility data is for geldanamycin analogs and should be used as a guideline. It is recommended to perform small-scale solubility tests for your specific experimental conditions.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a concentrated stock solution of **17-GMB-APA-GA** in Dimethyl Sulfoxide (DMSO).

Materials:

- **17-GMB-APA-GA** powder
- Anhydrous/molecular biology grade DMSO
- Sterile, amber or foil-wrapped polypropylene vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer

Procedure:

- **Equilibration:** Allow the vial containing the **17-GMB-APA-GA** powder and the DMSO to equilibrate to room temperature before opening to prevent condensation.
- **Weighing:** In a chemical fume hood, carefully weigh the desired amount of **17-GMB-APA-GA** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh 7.68 mg of **17-GMB-APA-GA** (Molecular Weight: 767.87 g/mol).
- **Dissolution:**
 - Aseptically add the calculated volume of DMSO to the vial containing the powder.
 - Cap the vial tightly and vortex thoroughly for 1-2 minutes until the compound is completely dissolved. Gentle warming in a water bath (37°C) for a few minutes may aid in dissolution.
 - Visually inspect the solution to ensure there are no visible particulates.
- **Aliquoting and Storage:**
 - To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile, amber or foil-wrapped vials.

- Store the stock solution at -20°C for short-term storage (up to 2 weeks) or at -80°C for long-term storage (up to 6 months).

Protocol 2: Preparation of Working Solutions for Cell Culture

This protocol describes the dilution of the 10 mM DMSO stock solution into an aqueous buffer or cell culture medium for experimental use.

Materials:

- 10 mM **17-GMB-APA-GA** in DMSO (from Protocol 1)
- Sterile cell culture medium or aqueous buffer
- Sterile tubes and micropipette tips

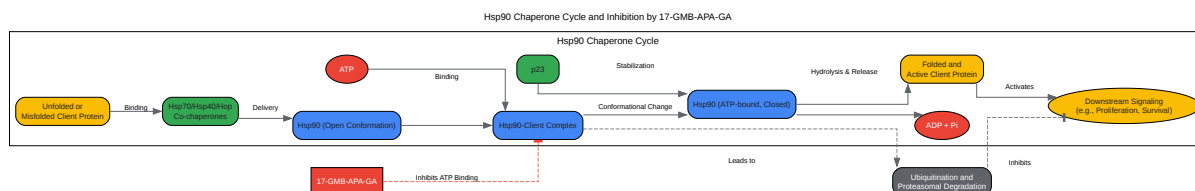
Procedure:

- Thawing: Thaw a single aliquot of the 10 mM stock solution at room temperature.
- Dilution:
 - Prepare serial dilutions of the stock solution in pre-warmed (37°C) cell culture medium or your desired aqueous buffer.
 - To minimize precipitation, add the DMSO stock solution dropwise to the aqueous solution while gently vortexing.
 - Important: The final concentration of DMSO in the cell culture medium should be kept low, typically below 0.5%, to avoid solvent-induced toxicity. Prepare a vehicle control with the same final concentration of DMSO.
- Application: Use the freshly prepared working solution immediately for your experiments. Do not store aqueous working solutions for extended periods.

Storage and Stability

- Solid Compound: Store the lyophilized powder of **17-GMB-APA-GA** at -20°C, protected from light and moisture.
- DMSO Stock Solutions: Store aliquoted stock solutions at -20°C for up to two weeks or at -80°C for up to six months. Protect from light. Avoid repeated freeze-thaw cycles.

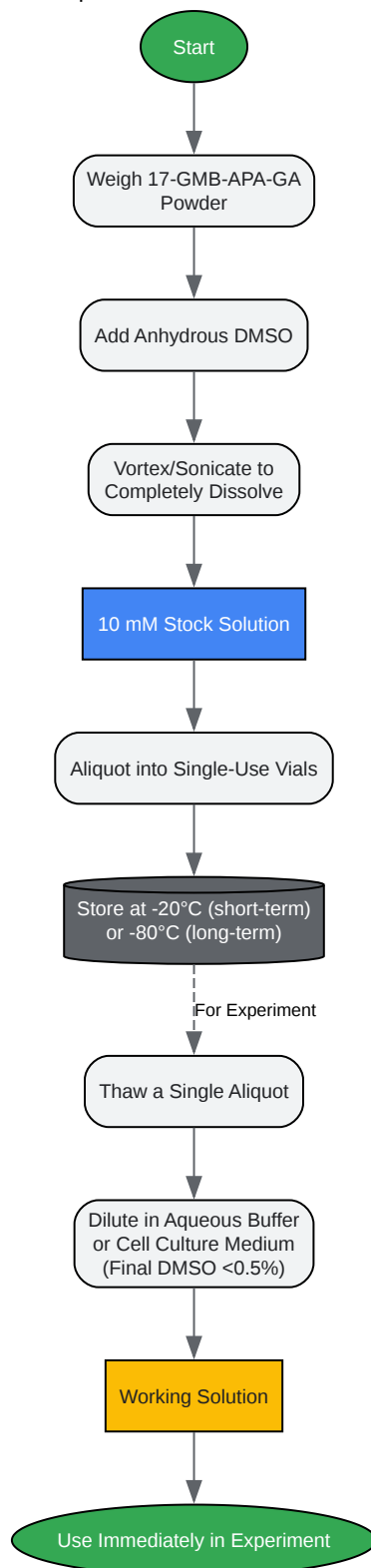
Visualizations



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Caption: Hsp90 Chaperone Cycle and Inhibition.

Workflow for Preparation of 17-GMB-APA-GA Solutions

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Caption: Experimental Workflow Diagram.

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